

In-Depth Technical Guide: 4-Methylisoxazole-5-carboxylic acid (CAS 261350-46-3)

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Compound of Interest

Compound Name: 4-Methylisoxazole-5-carboxylic acid

Cat. No.: B1317163

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For Researchers, Scientists, and Drug Development Professionals

Abstract

4-Methylisoxazole-5-carboxylic acid, with the Chemical Abstracts Service (CAS) number 261350-46-3, is a heterocyclic organic compound. This document aims to provide a comprehensive overview of its known technical data. However, it is important to note that publicly available, in-depth experimental and biological data for this specific isomer is limited. Much of the available research in this structural class is focused on its isomer, 5-methylisoxazole-4-carboxylic acid, a key intermediate in the synthesis of pharmaceuticals such as Leflunomide. This guide presents the currently available information for **4-Methylisoxazole-5-carboxylic acid**.

Chemical and Physical Properties

The fundamental properties of **4-Methylisoxazole-5-carboxylic acid** are summarized below. This data is compiled from various chemical supplier databases.

Property	Value	Source
CAS Number	261350-46-3	[1] [2]
Molecular Formula	C ₅ H ₅ NO ₃	[1]
Molecular Weight	127.1 g/mol	[1]
Density	1.348 g/cm ³	[3]
Boiling Point	310 °C	[3]
Flash Point	141 °C	[3]
Refractive Index	1.514	[3]
Vapor Pressure	0 mmHg at 25°C	[3]

Synthesis and Experimental Data

Detailed, peer-reviewed experimental protocols for the synthesis of **4-Methylisoxazole-5-carboxylic acid** are not readily available in the public domain. One supplier mentions a common preparation method for this class of acids involving an acid-catalyzed reaction of acetyl formate and Lombardic ammonia, though specific reaction conditions, workup, and purification details for this particular compound are not provided.[\[3\]](#)

Spectroscopic Data

While a listing for the ¹H NMR spectrum of **4-Methylisoxazole-5-carboxylic acid** (CAS 261350-46-3) exists, the actual spectral data is not publicly accessible.[\[4\]](#) For researchers requiring this information, direct acquisition from a commercial supplier or in-house analysis would be necessary.

Applications in Research and Development

4-Methylisoxazole-5-carboxylic acid is primarily utilized in drug research and development as a building block for more complex molecules.[\[5\]](#) Its heterocyclic structure makes it a valuable scaffold in medicinal chemistry. One supplier notes its potential application in the synthesis of Leflunomide and Teriflunomide, although this is more commonly associated with its isomer.[\[6\]](#)

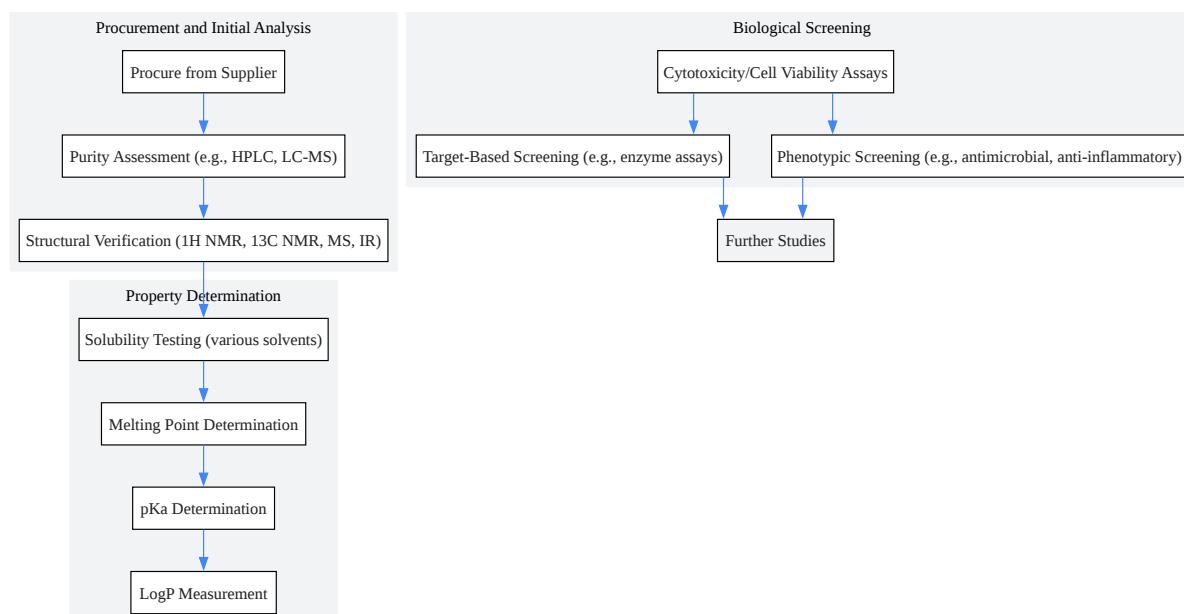
Biological Activity and Signaling Pathways

As of the latest review of scientific literature, there is no specific information available regarding the biological activity, mechanism of action, or involvement in signaling pathways for **4-Methylisoxazole-5-carboxylic acid** (CAS 261350-46-3). The isoxazole moiety is present in a variety of biologically active compounds, exhibiting a range of activities including anti-inflammatory and antimicrobial properties.^{[7][8][9]} However, these general activities cannot be directly attributed to this specific isomer without dedicated biological screening and evaluation.

Due to the absence of data on its biological interactions, the creation of a signaling pathway diagram is not possible at this time.

Logical Workflow for Characterization

For researchers interested in further characterizing this compound, a logical experimental workflow would be as follows.

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Caption: A logical workflow for the procurement, analysis, and screening of **4-Methylisoxazole-5-carboxylic acid**.

Conclusion

4-Methylisoxazole-5-carboxylic acid (CAS 261350-46-3) is a chemical entity with established basic physical properties and availability as a research chemical. However, there is a significant gap in the publicly accessible scientific literature regarding its detailed synthesis, comprehensive spectroscopic analysis, and biological activity. Researchers and drug development professionals are encouraged to perform their own in-depth analyses to fully characterize this compound and explore its potential applications. The information provided herein serves as a foundational guide based on the limited data currently available.

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References

- 1. scbt.com [scbt.com]
- 2. 261350-46-3 | MFCD08235209 | 4-Methyl-isoxazole-5-carboxylic acid | acints [acints.com]
- 3. chembk.com [chembk.com]
- 4. 4-Methylisoxazole-5-carboxylic acid(261350-46-3) 1H NMR spectrum [chemicalbook.com]
- 5. sibian.lookchem.com [sibian.lookchem.com]
- 6. nbinno.com [nbino.com]
- 7. 5-Amino-3-methyl-Isoxazole-4-carboxylic Acid as a Novel Unnatural Amino Acid in the Solid Phase Synthesis of α/β -Mixed Peptides - PMC [pmc.ncbi.nlm.nih.gov]
- 8. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 9. Synthesis, In Silico and In Vitro Evaluation of Antimicrobial and Toxicity Features of New 4-[(4-Chlorophenyl)sulfonyl]benzoic Acid Derivatives | MDPI [mdpi.com]
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